

"alternative names for 2,2-Bis(2-hydroxy-5-biphenylyl)propane"

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Compound of Interest

Compound Name: 2,2-Bis(2-hydroxy-5-biphenylyl)propane

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An In-depth Technical Guide on **2,2-Bis(2-hydroxy-5-biphenylyl)propane**: Nomenclature and Identification

For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This technical guide provides a comprehensive overview of the alternative names and identifiers for the compound **2,2-Bis(2-hydroxy-5-biphenylyl)propane**.

Nomenclature and Synonyms

2,2-Bis(2-hydroxy-5-biphenylyl)propane is a chemical compound with the CAS Registry Number 24038-68-4.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is also known by a variety of synonyms and trade names, which are crucial to recognize when conducting literature searches and procuring materials.

Below is a structured summary of the alternative names for this compound.

Name	Type
5,5'-Isopropylidenebis(2-hydroxybiphenyl)	Synonym
4,4'-Isopropylidenebis(2-phenylphenol)	Synonym
BisOPP-A	Abbreviation
2,2-Bis(4-hydroxy-3-phenylphenyl)propane	Synonym
2,2-{5,5'-Bis[1,1'-(biphenyl)-2-ol]}propane	Synonym
5,5'-(1-Methylethylidene)bis[(1,1'-biphenyl)-2-ol]	Synonym
5,5'-Isopropylidenedi-2-biphenyol	Synonym
4-[2-(4-hydroxy-3-phenylphenyl)propan-2-yl]-2-phenylphenol	IUPAC Name
Bisphenol PH	Trivial Name

Chemical Identification

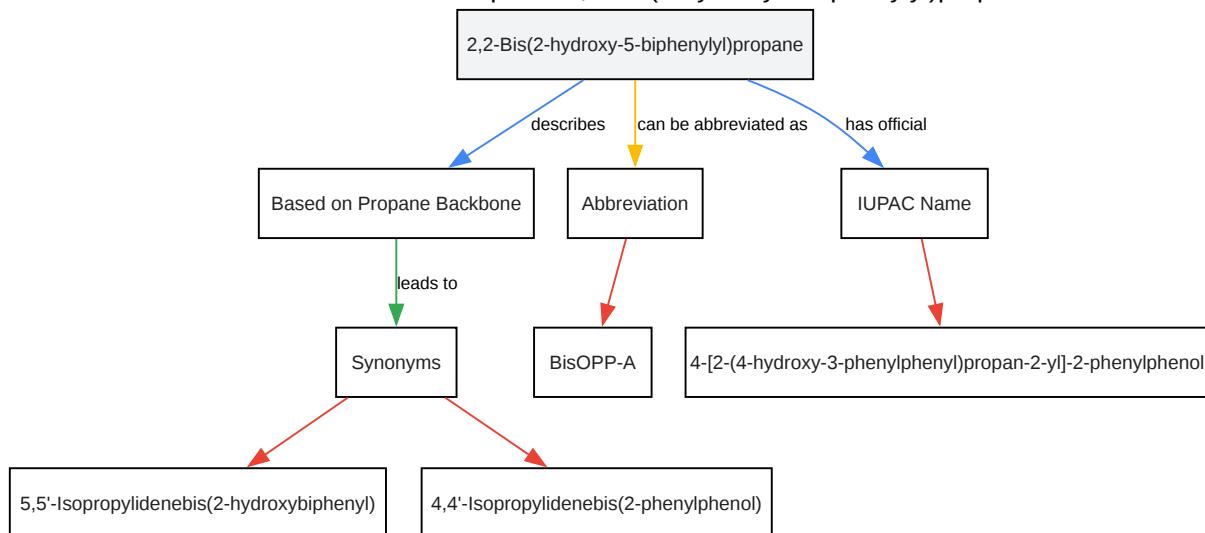
Accurate identification of **2,2-Bis(2-hydroxy-5-biphenylyl)propane** is essential for experimental reproducibility and safety. The primary identifiers are its CAS Registry Number and its chemical structure.

- CAS Registry Number: 24038-68-4[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Formula: C₂₇H₂₄O₂[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Molecular Weight: 380.48 g/mol [\[4\]](#)[\[7\]](#)

Logical Relationship of Nomenclature

The various names for this compound, while appearing distinct, are systematically related based on chemical nomenclature rules. The following diagram illustrates the logical connections between the primary name and its key synonyms.

Nomenclature Relationships for 2,2-Bis(2-hydroxy-5-biphenylyl)propane

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Caption: Logical relationships between the primary name and its synonyms.

Disclaimer: This document is intended for informational purposes for a technical audience. While the information has been compiled from various sources, no experimental protocols or signaling pathway data were available from the initial search. Further research into scientific literature is recommended for detailed experimental methodologies.

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